

"benchmarking Disperse Red 167 performance in industrial applications"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 167

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A Comparative Guide to Disperse Red 167 in Industrial Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of **Disperse Red 167**'s performance in key industrial applications, primarily focusing on textile dyeing. It offers an objective comparison with viable alternatives, supported by experimental data, to assist in informed decision-making for material science and development.

Executive Summary

Disperse Red 167, a monoazo dye, is a widely utilized colorant for synthetic fibers, particularly polyester, due to its vibrant bluish-red shade and good overall fastness properties. It is favored for high-temperature dyeing processes. However, its performance can be context-dependent, and several alternatives offer competitive or superior properties in specific applications. This guide delves into a detailed comparison of its performance metrics against other common red disperse dyes.

Performance Benchmarking: Disperse Red 167 vs. Alternatives

The selection of a disperse dye is critically dependent on its performance under specific processing and end-use conditions. Key performance indicators include color fastness, dyeing efficiency, and stability.

Color Fastness Properties

The ability of a dye to retain its color when exposed to various environmental factors is paramount. The following table summarizes the fastness properties of **Disperse Red 167** in comparison to other commercially significant red disperse dyes. The ratings are based on standardized ISO and AATCC test methods, where a higher number indicates better performance.

Dye	C.I. Name	Light Fastness (Xenon Arc) (1-8 scale)	Wash Fastness (Color Change) (1-5 scale)	Sublimation Fastness (Staining) (1-5 scale)	Rubbing Fastness (Dry) (1-5 scale)	Rubbing Fastness (Wet) (1-5 scale)
Disperse Red 167	11338	6-7[1]	4-5[1]	4-5[1]	4-5[1]	4[1]
Disperse Red 60	60756	6-7[2]	4-5[2]	2-3[2]	-	-
Disperse Red 73	-	-	-	-	-	-
Disperse Red 177	-	-	-	-	-	-
Disperse Red 354	-	-	-	-	-	-

Note: A dash (-) indicates that specific comparative data was not readily available in the public domain.

Dyeing Performance and Stability

Disperse Red 167 is primarily used for high-temperature and high-pressure dyeing of polyester.[3] Its dyeing properties are suitable for thermosol and printing applications as well.[1] However, it exhibits poor leveling properties in light shades and is not recommended for carrier dyeing methods.[3] The optimal pH for dyeing is between 4 and 5.[3][4]

One of the challenges with **Disperse Red 167** is its potential for poor reproducibility and lower dyeing rates compared to some alternatives.[5] This has led to the development of dye mixtures to replace it, aiming for improved deep dyeing properties and fastness.[5]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure consistency and comparability.

Fastness Testing

- **Light Fastness** (ISO 105-B02 / AATCC Test Method 16.3): This test evaluates the resistance of the dye to fading upon exposure to an artificial light source, typically a xenon arc lamp, which simulates natural sunlight. The change in color is assessed using the Blue Wool scale (1-8).[1][6]
- **Washing Fastness** (ISO 105-C06 / AATCC Test Method 61): This method assesses the color loss and staining of adjacent undyed fabrics when the dyed material is subjected to a simulated washing process. The assessment is done using the Grey Scale for color change and staining (1-5).[1][6]
- **Sublimation Fastness** (ISO 105-P01 / AATCC Test Method 117): This test determines the tendency of the dye to transfer to an adjacent undyed fabric when subjected to heat. The degree of staining is evaluated using the Grey Scale (1-5).[1][6]
- **Rubbing Fastness** (ISO 105-X12 / AATCC Test Method 8): This test measures the amount of color transferred from the dyed fabric to a dry or wet rubbing cloth. The staining on the rubbing cloth is assessed using the Grey Scale (1-5).[1]

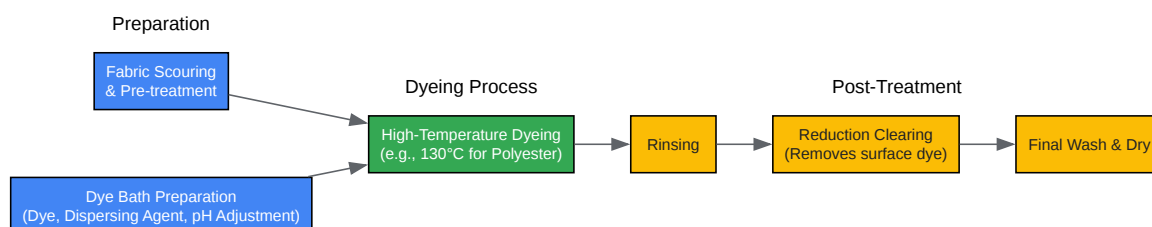
Dispersion Stability Testing

The stability of the dye dispersion is crucial for achieving even and defect-free dyeing.

- **Filter Paper Method:** A dye solution is prepared and filtered through a standard filter paper. The presence of color spots on the paper after heating the solution to high temperatures (e.g., 130°C) indicates poor dispersion stability.[7]

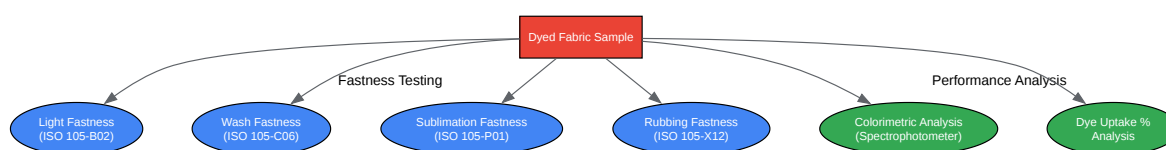
Visualizing the Process: Dyeing and Evaluation Workflow

The following diagrams illustrate the typical workflow for dyeing with disperse dyes and the subsequent performance evaluation.



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A typical workflow for dyeing polyester with disperse dyes.



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Workflow for evaluating the performance of a dyed fabric.

Alternatives to Disperse Red 167

Given the performance characteristics of **Disperse Red 167**, several other red disperse dyes are often considered for similar applications.

- Disperse Red 60: An anthraquinone dye, it offers good light and wash fastness but has significantly lower sublimation fastness compared to **Disperse Red 167**.^[2] This makes it less suitable for applications requiring high heat treatments after dyeing.
- Disperse Red 82, 86, and 343: These are other alternatives that offer a range of fastness properties. For instance, Disperse Red 86 shows very high light fastness.^[2]
- Dye Mixtures: As mentioned earlier, mixtures of other disperse dyes, such as combinations of C.I. Disperse Red 145, C.I. Disperse Red 50, and C.I. Disperse Red 153, have been developed to overcome the limitations of **Disperse Red 167**, particularly to improve deep dyeing and fastness properties.^[5]

Conclusion

Disperse Red 167 remains a significant player in the coloration of synthetic textiles, offering a desirable shade and a solid profile of fastness properties for high-temperature applications. However, for applications demanding superior sublimation fastness or improved dyeing reproducibility, a careful evaluation of alternatives is warranted. This guide provides a foundational comparison to aid in the selection process, emphasizing the importance of aligning dye properties with specific industrial application requirements. Further testing under pilot-scale conditions is always recommended to validate performance before full-scale production.

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- To cite this document: BenchChem. ["benchmarking Disperse Red 167 performance in industrial applications"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346997#benchmarking-disperse-red-167-performance-in-industrial-applications]

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